

Quantification of L-Arabitol in Serum Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: *L-Arabitol*

Cat. No.: *B046117*

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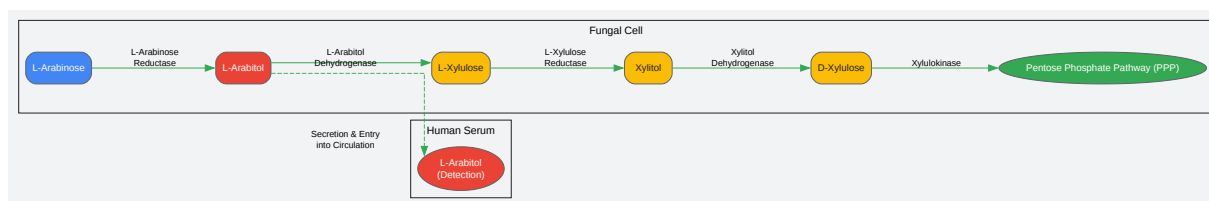
For Researchers, Scientists, and Drug Development Professionals

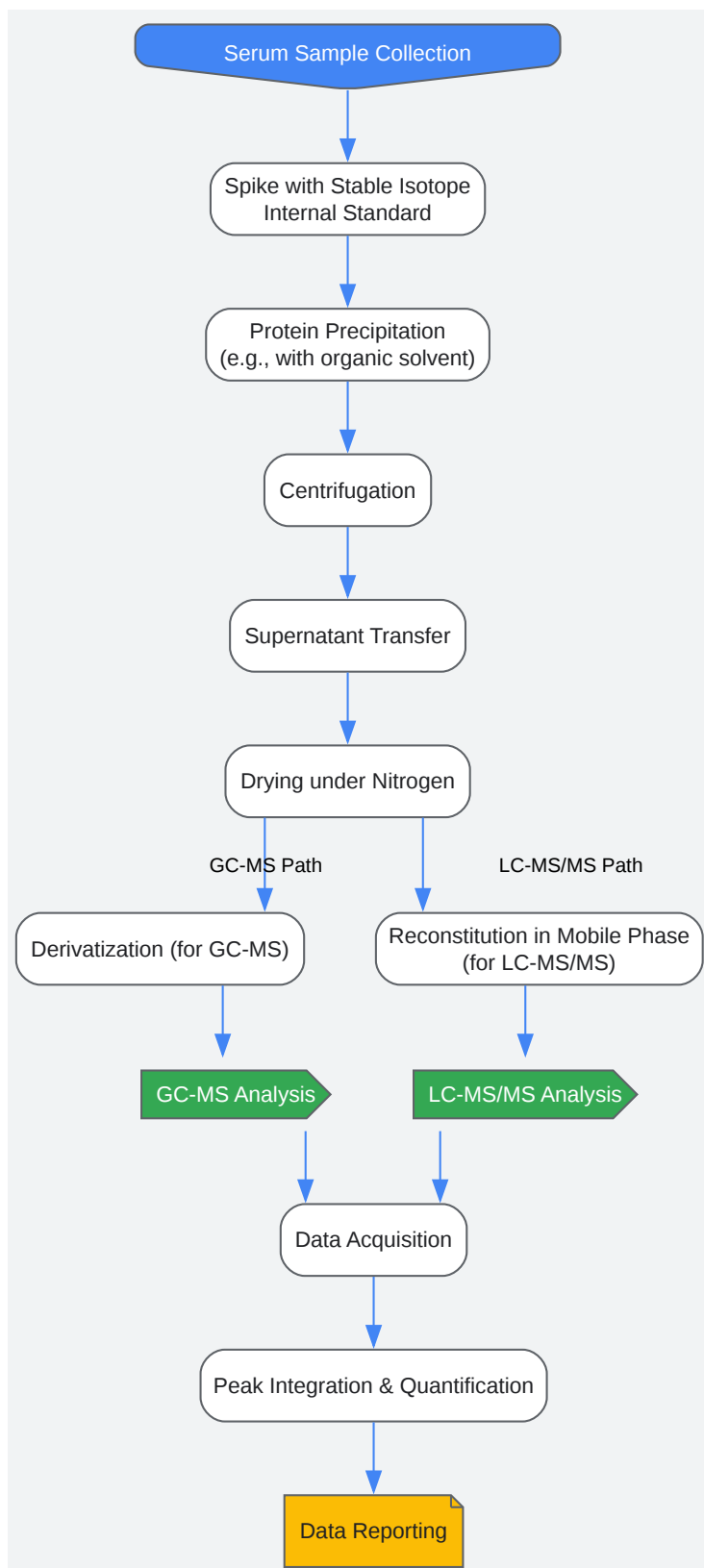
Introduction

L-Arabitol is a five-carbon sugar alcohol that has garnered significant interest in clinical and research settings. In humans, endogenous levels of **L-arabitol** are typically low; however, elevated concentrations in serum can be indicative of certain metabolic disorders or, more commonly, invasive candidiasis, a serious fungal infection.[1] D-arabitol, a stereoisomer of **L-arabitol**, is a well-established biomarker for infections caused by *Candida* species.[1] The accurate quantification of **L-arabitol** in serum is crucial for diagnostic purposes and for monitoring disease progression and therapeutic response. This document provides detailed protocols for the quantification of **L-arabitol** in serum samples using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS), along with relevant metabolic context and quantitative data.

Metabolic Pathway of L-Arabitol

In fungi, **L-arabitol** is an intermediate in the pentose catabolic pathway, which is responsible for the metabolism of five-carbon sugars like L-arabinose.[2][3] This pathway ultimately feeds into the pentose phosphate pathway (PPP).[2][4] The initial step in the fungal metabolism of L-arabinose is its reduction to **L-arabitol**. [3] In humans, **L-arabitol** is largely considered a metabolic end-product, and its presence in significant amounts in serum is often of exogenous or microbial origin.[1] **L-arabitol** can be formed by the reduction of L-arabinose or L-lyxose.[5]





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